

Green Chemistry Applications of Methyl Methoxyacetate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methyl methoxyacetate*

Cat. No.: *B147135*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl methoxyacetate (MMA) is emerging as a versatile and environmentally benign solvent and chemical intermediate, aligning with the principles of green chemistry. Its favorable properties, including low toxicity, ready biodegradability, and effective solvency, position it as a sustainable alternative to conventional organic solvents.[1] This document provides detailed application notes and experimental protocols for the use of **methyl methoxyacetate** in various green chemistry contexts, tailored for professionals in research, development, and drug manufacturing.

Physical and Chemical Properties

Methyl methoxyacetate is a clear, colorless liquid with a mild, fruity odor.[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Methyl Methoxyacetate**

Property	Value	Reference(s)
CAS Number	6290-49-9	[3]
Molecular Formula	C4H8O3	[3]
Molecular Weight	104.10 g/mol	[3]
Boiling Point	129-130 °C	[3]
Density	1.051 g/mL at 25 °C	[3]
Flash Point	35 °C (closed cup)	[3]
Refractive Index	n _{20/D} 1.396	[3]
Solubility	Soluble in water	[2]

Green Chemistry Profile

Methyl methoxyacetate exhibits several characteristics that make it an attractive option for green and sustainable chemistry applications:

- **Low Toxicity:** It is considered to have low toxicity, contributing to a safer working environment.[1]
- **Ready Biodegradability:** MMA is readily biodegradable, reducing its environmental persistence.[1]
- **Good Compatibility:** It shows excellent compatibility with a wide range of resins and other solvents, allowing for versatile formulation options.[1]
- **Moderate Evaporation Rate:** Its balanced evaporation rate is suitable for applications such as coatings and cleaning agents.[1]

Applications and Protocols

Green Solvent in Organic Synthesis

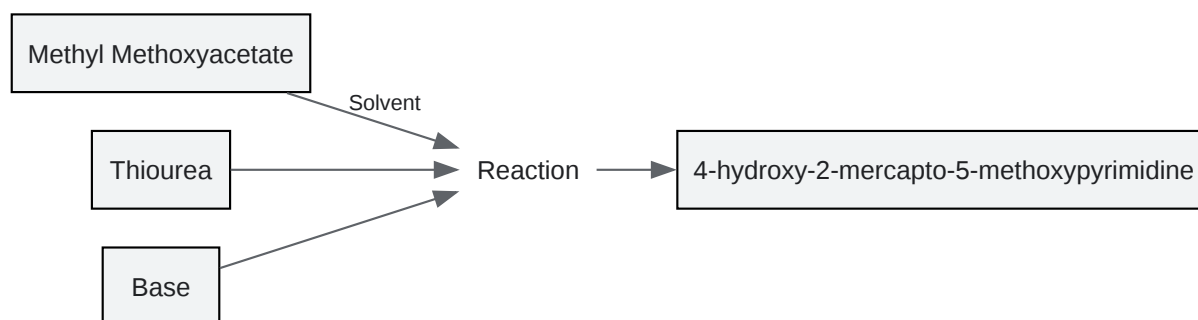
Methyl methoxyacetate's solvency and favorable environmental profile make it a suitable replacement for conventional solvents in various organic reactions.

Methyl methoxyacetate is used in the synthesis of pharmaceutically relevant pyrimidine derivatives.[3]

Protocol: Synthesis of 4-hydroxy-2-mercapto-5-methoxypyrimidine

While a specific detailed protocol using **methyl methoxyacetate** as the solvent was not found in the available search results, a general synthetic approach for pyrimidines involves the condensation of a 1,3-dicarbonyl compound (or its equivalent) with urea or thiourea.[4] Based on this, a plausible protocol can be proposed.

Reaction Scheme:



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Figure 1: General workflow for pyrimidine synthesis.

Materials:

- Methyl 3,3-dimethoxypropanoate (as a precursor to the β -keto ester)
- Thiourea
- Sodium methoxide
- **Methyl methoxyacetate** (solvent)
- Hydrochloric acid (for acidification)

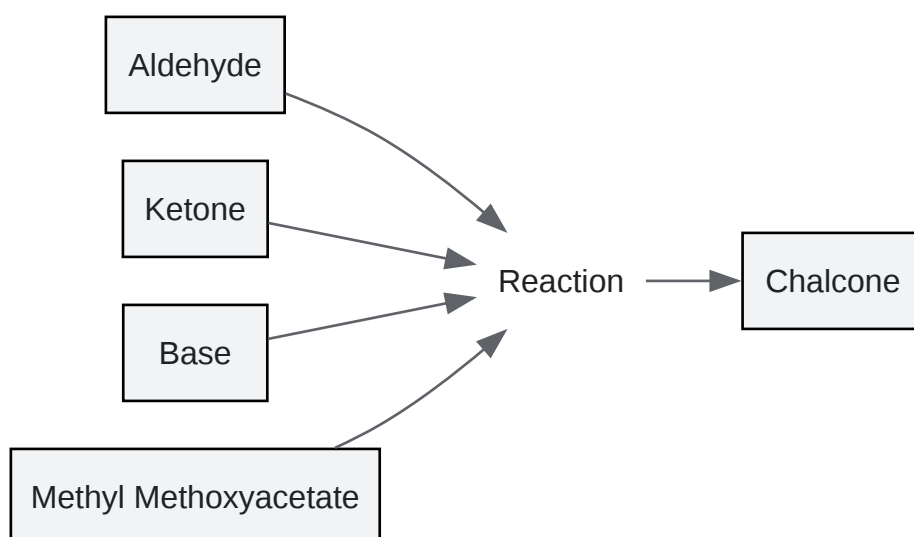
Procedure:

- In a flame-dried round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium methoxide (1.1 equivalents) in **methyl methoxyacetate** under an inert atmosphere.
- To this solution, add methyl 3,3-dimethoxypropanoate (1.0 equivalent) and thiourea (1.0 equivalent).
- Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Carefully acidify the mixture with dilute hydrochloric acid to precipitate the product.
- Filter the solid, wash with cold water, and dry under vacuum to yield 4-hydroxy-2-mercapto-5-methoxypyrimidine.

The Claisen-Schmidt condensation is a classic carbon-carbon bond-forming reaction.[5] While a specific protocol using **methyl methoxyacetate** was not identified, its properties suggest it could be a viable alternative to traditional solvents like ethanol. Below is a general protocol that can be adapted.

Protocol: General Procedure for Claisen-Schmidt Condensation

Reaction Scheme:



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- To cite this document: BenchChem. [Green Chemistry Applications of Methyl Methoxyacetate: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147135#green-chemistry-applications-of-methyl-methoxyacetate]

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